

# Physicochemical properties of 5-Octyl D-Glutamate for research

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## Compound of Interest

Compound Name: 5-Octyl D-Glutamate

Cat. No.: B10765292

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## 5-Octyl D-Glutamate: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, experimental protocols, and relevant biological signaling pathways of **5-Octyl D-Glutamate**. This compound serves as a valuable research tool for the intracellular delivery of D-glutamate, a key neuromodulator.

## Core Physicochemical Properties

**5-Octyl D-Glutamate** is a cell-permeable derivative of D-glutamic acid. The addition of the octyl ester group increases its lipophilicity, facilitating its passage across cell membranes. Once inside the cell, endogenous esterases cleave the ester bond, releasing D-glutamate.<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>25</sub> NO <sub>4</sub>	[2][3]
Molecular Weight	259.34 g/mol	[4]
CAS Number	149332-65-0	
Appearance	Crystalline solid	
Purity	≥98%	
Solubility	1 mg/mL in heated methanol	
Predicted pKa (Acidic)	4.15 ± 0.10	ChemAxon
Predicted pKa (Basic)	8.98 ± 0.14	ChemAxon
Predicted logP	2.59	ChemAxon

## Experimental Protocols

The following protocols are adapted from established methods for the synthesis, purification, and analysis of long-chain amino acid esters and provide a framework for working with **5-Octyl D-Glutamate**.

### Synthesis of 5-Octyl D-Glutamate

This procedure is based on the Fischer esterification of D-glutamic acid with 1-octanol.

Materials:

- D-Glutamic acid
- 1-Octanol
- Thionyl chloride (SOCl<sub>2</sub>) or a strong acid catalyst (e.g., sulfuric acid)
- Anhydrous toluene or a similar aprotic solvent
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Rotary evaporator
- Standard glassware for organic synthesis

Procedure:

- Suspend D-glutamic acid in an excess of 1-octanol and an appropriate solvent like toluene.
- Slowly add thionyl chloride or a catalytic amount of sulfuric acid to the mixture at  $0^\circ\text{C}$ .
- Reflux the reaction mixture for several hours, monitoring the progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture and neutralize it with a saturated sodium bicarbonate solution.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **5-Octyl D-Glutamate**.

## Purification by High-Performance Liquid Chromatography (HPLC)

Instrumentation and Columns:

- Preparative HPLC system with a UV detector.
- C18 reverse-phase column.

Mobile Phase:

- A gradient of acetonitrile and water, both containing 0.1% trifluoroacetic acid (TFA).

#### Procedure:

- Dissolve the crude **5-Octyl D-Glutamate** in a minimal amount of the initial mobile phase solvent.
- Inject the sample onto the equilibrated C18 column.
- Elute the compound using a suitable gradient of acetonitrile in water.
- Monitor the elution profile at an appropriate UV wavelength (e.g., 210-220 nm).
- Collect the fractions containing the purified product.
- Combine the pure fractions and remove the solvent by lyophilization or evaporation.

## Structural Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

#### Sample Preparation:

- Dissolve a small amount of the purified **5-Octyl D-Glutamate** in a suitable deuterated solvent (e.g., CDCl<sub>3</sub> or DMSO-d<sub>6</sub>).

#### Data Acquisition:

- Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra on a standard NMR spectrometer.

#### Expected Spectral Features:

- <sup>1</sup>H NMR: Signals corresponding to the protons of the octyl chain, the glutamate backbone, and the amine and carboxylic acid groups.
- <sup>13</sup>C NMR: Resonances for the carbons of the octyl chain, the glutamate backbone, and the ester carbonyl group.

## Intracellular Delivery of D-Glutamate

This protocol provides a general guideline for using **5-Octyl D-Glutamate** to increase intracellular D-glutamate concentrations in cell culture.

#### Materials:

- Cultured cells of interest
- **5-Octyl D-Glutamate** stock solution (e.g., in DMSO)
- Cell culture medium
- Incubator

#### Procedure:

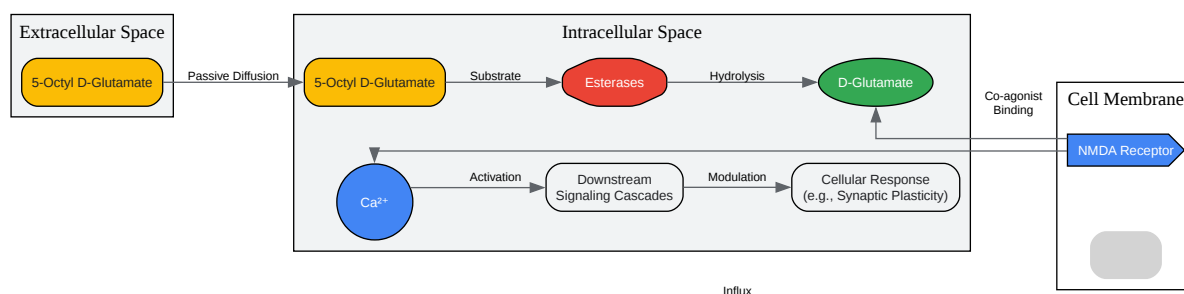
- Prepare a stock solution of **5-Octyl D-Glutamate** in an appropriate solvent like DMSO.
- Dilute the stock solution to the desired final concentration in the cell culture medium. It is crucial to perform a dose-response experiment to determine the optimal concentration for the specific cell type and experimental question.
- Replace the existing medium of the cultured cells with the medium containing **5-Octyl D-Glutamate**.
- Incubate the cells for a sufficient period to allow for cellular uptake and enzymatic hydrolysis of the ester. This time will vary depending on the cell type and experimental conditions.
- Proceed with the downstream experimental assays to assess the effects of increased intracellular D-glutamate.

## Biological Signaling Pathways

Upon entering the cell, **5-Octyl D-Glutamate** is hydrolyzed by intracellular esterases to release D-glutamate. D-glutamate is an important neuromodulator that primarily interacts with the N-methyl-D-aspartate (NMDA) receptor, a subtype of ionotropic glutamate receptors.

## D-Glutamate and NMDA Receptor Signaling

The activation of the NMDA receptor by D-glutamate (acting as a co-agonist with glutamate) is a critical event in synaptic plasticity and neuronal signaling.



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Caption: Intracellular conversion of **5-Octyl D-Glutamate** and subsequent NMDA receptor activation.

## Experimental Workflow for Studying Intracellular D-Glutamate Effects

The following diagram outlines a typical workflow for investigating the cellular effects of D-glutamate delivered via **5-Octyl D-Glutamate**.



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Caption: A generalized workflow for investigating the effects of **5-Octyl D-Glutamate** in cell-based assays.

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## References

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